

Diallyl Biphenyl Compounds: A Technical Guide to Advanced Materials Applications

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Compound of Interest

Compound Name: 4,4'-Diallyl-1,1'-biphenyl

CAS No.: 405201-68-5

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Introduction: The Versatility of the Biphenyl Moiety Enhanced by Allyl Functionality

The biphenyl unit, with its rigid, planar structure, is a cornerstone in the design of high-performance materials, imparting thermal stability and desirable liquid crystalline properties.^[1] ^[2] The introduction of reactive allyl groups onto this robust backbone unlocks a versatile platform for the creation of advanced thermosetting resins, high-frequency electronics, and sophisticated liquid crystal displays. This technical guide provides an in-depth exploration of the synthesis, properties, and applications of diallyl biphenyl compounds, offering researchers and materials scientists a comprehensive resource for leveraging these unique monomers. We will delve into the synthetic pathways, curing mechanisms, and structure-property relationships that govern the performance of these materials, supported by experimental data and established protocols.

I. Synthesis of Diallyl Biphenyl Monomers: Strategic Pathways to Functional Building Blocks

The primary synthetic routes to diallyl biphenyl compounds hinge on the strategic introduction of allyl groups onto a biphenyl core. The choice of synthetic strategy is dictated by the desired substitution pattern and the nature of the biphenyl precursor.

Williamson Ether Synthesis of Bis(allyloxy)biphenyl

A common and straightforward approach to synthesizing 4,4'-bis(allyloxy)biphenyl involves the Williamson ether synthesis. This method is predicated on the reaction of a dihydroxybiphenyl with an allyl halide in the presence of a base.

Experimental Protocol: Synthesis of 4,4'-Bis(allyloxy)biphenyl

- **Dissolution:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 4,4'-dihydroxybiphenyl in a suitable polar aprotic solvent, such as acetone or N,N-dimethylformamide (DMF).
- **Base Addition:** Add an excess of a powdered anhydrous base, typically potassium carbonate (K_2CO_3), to the solution. The base acts as a proton scavenger, deprotonating the hydroxyl groups to form the more nucleophilic phenoxide.
- **Alkylation:** While stirring vigorously, add a stoichiometric excess of allyl bromide or allyl chloride to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain for several hours (typically 6-24 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature and filter to remove the inorganic salts. The filtrate is then concentrated under reduced pressure to remove the solvent.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure 4,4'-bis(allyloxy)biphenyl as a white solid.

The causality behind these choices lies in ensuring a complete reaction. The use of a polar aprotic solvent facilitates the SN_2 reaction, while an excess of the base and allyl halide drives the equilibrium towards the formation of the desired diether product. Anhydrous conditions are crucial to prevent the hydrolysis of the allyl halide and the deactivation of the base.

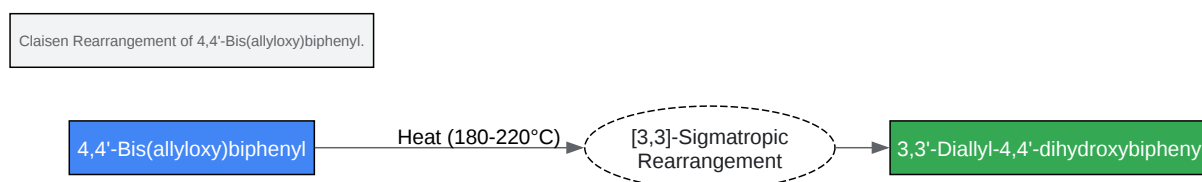
Claisen Rearrangement: Accessing Ortho-Allyl Biphenyls

To obtain diallyl biphenyls with the allyl groups directly attached to the aromatic rings (C-allylation), the Claisen rearrangement is a powerful and widely employed synthetic tool.^{[3][4][5][6]} This ^{[7][7]}-sigmatropic rearrangement of an allyl aryl ether proceeds upon heating, yielding an ortho-allyl phenol.^{[3][4][5][6]} For bis(allyloxy)biphenyl, a double Claisen rearrangement can be induced.

Experimental Protocol: Claisen Rearrangement of 4,4'-Bis(allyloxy)biphenyl

- **Reactant:** Place purified 4,4'-bis(allyloxy)biphenyl in a high-boiling point, inert solvent such as N,N-diethylaniline or in a neat (solvent-free) melt.
- **Heating:** Heat the reaction mixture to a high temperature, typically in the range of 180-220°C, under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.
- **Monitoring:** Monitor the progress of the rearrangement by TLC or high-performance liquid chromatography (HPLC). The reaction is typically complete within a few hours.
- **Purification:** Upon completion, the reaction mixture is cooled, and the product, 3,3'-diallyl-4,4'-dihydroxybiphenyl, can be purified by column chromatography on silica gel or by recrystallization.

The high temperature required for the Claisen rearrangement is a key experimental parameter, as it provides the necessary activation energy for the concerted pericyclic reaction.^{[3][4]} The choice of a high-boiling, non-reactive solvent is critical to maintain the reaction temperature and ensure a homogeneous reaction medium.



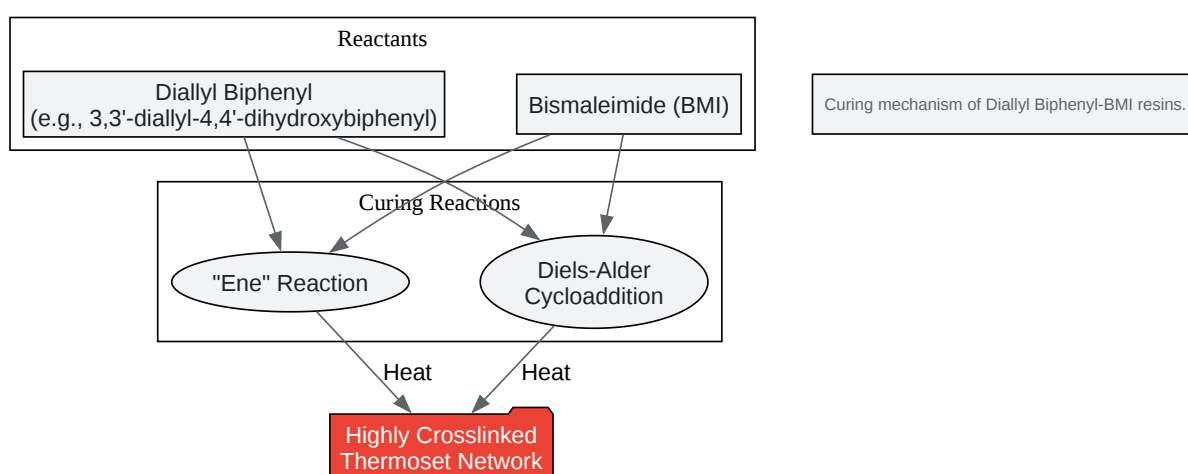
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Caption: Claisen Rearrangement of 4,4'-Bis(allyloxy)biphenyl.

II. High-Performance Thermosetting Resins: The Synergy of Diallyl Biphenyl and Bismaleimide

A primary application of diallyl biphenyl compounds is in the formulation of high-performance thermosetting resins, particularly in combination with bismaleimides (BMI).^{[8][9][10]} These resins are prized for their excellent thermal stability, mechanical properties, and low dielectric loss, making them suitable for demanding applications in the aerospace and electronics industries.

The curing of diallyl biphenyl-BMI resins proceeds through a complex set of reactions, primarily involving "ene" reactions and Diels-Alder cycloadditions between the allyl groups of the diallyl biphenyl and the maleimide groups of the BMI. This co-polymerization mitigates the inherent brittleness of cured BMI resins by introducing more flexible diallyl biphenyl units into the crosslinked network.



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Caption: Curing mechanism of Diallyl Biphenyl-BMI resins.

Enhanced Mechanical and Thermal Properties

The incorporation of diallyl biphenyl into BMI resins leads to a significant improvement in toughness without compromising thermal stability. The rigid biphenyl core contributes to maintaining a high glass transition temperature (T_g), while the flexible allyl chains, once reacted, lower the crosslink density compared to a pure BMI network.

Resin System	Flexural Strength (MPa)	Glass Transition Temp. (T _g) (°C)	5% Weight Loss Temp. (TGA) (°C)	Reference
Neat BMI	High but brittle	> 300	~450	[9][10]
BMI / Diallyl Biphenyl A	136.02	308.3	> 428	[10][11]
BMI / Diallyl Biphenyl Ether	Lower than BMI/DABA	213-258	437	[9]
Modified BMI / Diallyl Biphenyl	189	Varies	> 400	[10]

Causality of Performance Enhancement: The biphenyl moiety provides a rigid structural element that ensures high thermal stability. The diallyl functionality allows for co-polymerization with BMI, which disrupts the dense, brittle network of a pure BMI thermoset. The length and flexibility of the groups connecting the biphenyl units in different diallyl biphenyl derivatives can be tailored to fine-tune the mechanical properties of the final cured resin. For instance, ether linkages can introduce more flexibility compared to a direct biphenyl linkage.

Experimental Protocol: Curing of a Diallyl Biphenyl-BMI Resin

- **Formulation:** Prepare a homogeneous mixture of the diallyl biphenyl monomer and the bismaleimide resin in the desired stoichiometric ratio. This can be achieved by melt blending

at a temperature above the melting points of the components but below the curing temperature.

- **Degassing:** Degas the molten mixture under vacuum to remove any entrapped air or volatiles, which could lead to voids in the cured material.
- **Curing:** Transfer the degassed resin into a preheated mold. The curing is typically performed in a multi-stage process in an oven or a press. A common curing schedule involves:
 - Initial cure at a lower temperature (e.g., 150-180°C) for 1-2 hours to allow for gelation.
 - A gradual ramp up to a higher temperature (e.g., 200-220°C) for several hours to advance the crosslinking.
 - A final post-cure at an even higher temperature (e.g., 240-260°C) for an extended period (4-8 hours) to ensure complete curing and maximize the glass transition temperature.
- **Cooling:** Allow the cured part to cool slowly to room temperature to minimize internal stresses.

III. Applications in High-Frequency Electronics: Low Dielectric Materials

The excellent thermal stability and low dielectric properties of diallyl biphenyl-based thermosets make them highly attractive for applications in high-frequency electronics, such as substrates for printed circuit boards (PCBs) and copper-clad laminates (CCLs).^[12] In the era of 5G and beyond, materials with low dielectric constant (Dk) and low dissipation factor (Df) are crucial for minimizing signal loss and ensuring signal integrity at high frequencies.

The non-polar nature of the biphenyl core and the hydrocarbon character of the allyl groups contribute to the low dielectric properties of these materials. By carefully selecting the diallyl biphenyl monomer and the overall resin formulation, materials with tailored dielectric performance can be achieved.

Material	Dielectric Constant (Dk) @ 10 GHz	Dissipation Factor (Df) @ 10 GHz	Reference
Standard FR-4 (Epoxy)	~4.5	~0.020	General Knowledge
Propenyl-modified BMI-Biphenyl	2.46–3.10	0.0034–0.0036	[9]
Modified BMI-Diallyl Biphenyl A	3.06	0.0078	[11]

IV. Diallyl Biphenyl Compounds in Liquid Crystals

The rigid, rod-like structure of the biphenyl unit is a fundamental building block for many liquid crystalline materials. The introduction of terminal allyl groups provides a means to create reactive liquid crystals that can be polymerized to form liquid crystal polymers or networks. These materials are of interest for applications such as optical films, displays, and sensors.

The synthesis of liquid crystals containing a diallyl biphenyl core often involves multi-step organic reactions to build up the desired molecular architecture, which typically includes a flexible spacer and a mesogenic biphenyl unit with terminal allyl functionalities.[1][7][13] The mesomorphic properties, such as the type of liquid crystal phase and the transition temperatures, are highly dependent on the overall molecular structure.[1][7][13]

V. Future Outlook and Conclusion

Diallyl biphenyl compounds represent a versatile and powerful class of monomers for the development of advanced materials. Their unique combination of a rigid biphenyl core and reactive allyl groups enables the creation of materials with a desirable balance of thermal stability, mechanical toughness, and low dielectric properties. The primary application in high-performance thermosetting resins, particularly in synergy with bismaleimides, continues to be a major driver for research and development in this area, especially for the aerospace and high-frequency electronics industries.

Future research is likely to focus on the development of new diallyl biphenyl derivatives with tailored functionalities to further enhance specific properties, such as flame retardancy or

processability. Moreover, the exploration of their use in other areas, such as advanced composites, adhesives, and functional coatings, holds significant promise. The continued investigation into the structure-property relationships of these materials will be crucial for unlocking their full potential in next-generation material science applications.

References

- Synthesis and Bromofluorination of Bis(methallyloxy)benzene and Bis(methallyloxy)biphenyl. ProQuest. (URL: [\[Link\]](#))
- Synthesis and properties of allyloxy-based biphenyl liquid crystals with multiple lateral fluoro substituents. Request PDF. (URL: [\[Link\]](#))
- Synthesis and mesomorphic properties of side chain liquid-crystalline biphenyl-phenyl polyacrylates. SciELO. (URL: [\[Link\]](#))
- Synthesis of bis(3-{[2-(allyloxy)ethoxy]methyl}-2,4,6-trimethylbenzoyl)(phenyl)phosphine oxide – a tailor-made photoinitiator for dental adhesives. National Institutes of Health. (URL: [\[Link\]](#))
- synthesis and characterization of high temperature resistant bismaleimide based resins and their com. (URL: [\[Link\]](#))
- Wide Nematogenic Azomethine/Ester Liquid Crystals Based on New Biphenyl Derivatives: Mesomorphic and Computational Studies. PubMed Central. (URL: [\[Link\]](#))
- Novel allyl and propenyl monomers for modification of the bismaleimide resins, with excellent dielectric properties and high glass transition temperatures. Semantic Scholar. (URL: [\[Link\]](#))
- Novel allyl and propenyl monomers for modification of the bismaleimide resins, with excellent dielectric properties and high glass transition temperatures. Request PDF. (URL: [\[Link\]](#))
- Dielectric properties for various composite designations a dielectric... ResearchGate. (URL: [\[Link\]](#))
- Claisen rearrangement. Wikipedia. (URL: [\[Link\]](#))

- (PDF) Synthesis and mesomorphic properties of side chain liquid-crystalline biphenyl-phenyl polyacrylates. ResearchGate. (URL: [\[Link\]](#))
- The Regiochemistry of the o-Claisen Rearrangement of Bis(allyloxy)polycyclic Aromatics. Request PDF. (URL: [\[Link\]](#))
- 4,4'-Bis(allyloxy)-1,1'-biphenyl. PubChem. (URL: [\[Link\]](#))
- Synthesis and mesomorphic properties of side chain liquid-crystalline biphenyl-phenyl polyacrylates. Semantic Scholar. (URL: [\[Link\]](#))
- Claisen Rearrangement. Chemistry LibreTexts. (URL: [\[Link\]](#))
- Claisen Rearrangement. Organic Chemistry Portal. (URL: [\[Link\]](#))
- The Cope and Claisen Rearrangements. Master Organic Chemistry. (URL: [\[Link\]](#))
- High yield process for preparing 4,4'-biphenol and para-alkylbenzenes.
- Synthesis of novel bis-allyloxy and hydroxypropoxy derivatives of 4, 5-diaryl thiophene-2-carboxylic acid and. Indian Academy of Sciences. (URL: [\[Link\]](#))
- Phosphorus-Siloxane Allyl Compound: Enhancing Bismaleimide Resin's Toughness, Flame Retardancy, and Hydrophobicity without Compromising Strength/Thermal Properties. ACS Publications. (URL: [\[Link\]](#))
- The effect of substituent group in allyl benzoxazine on the thermal, mechanical and dielectric properties of modified bismaleimide. Request PDF. (URL: [\[Link\]](#))
- Crystallization, Mechanical, and Antimicrobial Properties of Diallyl Cyanuric Derivative-Grafted Polypropylene. ACS Publications. (URL: [\[Link\]](#))
- Thermal and Mechanical Performances of Diallyl Phthalate/Clay Nanocomposites. ResearchGate. (URL: [\[Link\]](#))
- Bismaleimide resins modified by a novel vanillin-derived allyl compounds: Synthesis, curing behavior, and thermal properties. ResearchGate. (URL: [\[Link\]](#))

- Fabrication of High Dielectric Permittivity Polymer Composites by Architecting Aligned Micro-Enhanced-Zones of Ultralow Content Graphene Using Electric Fields. Request PDF. (URL: [\[Link\]](#))
- Relationship between mechanical properties and the biphenyl group content in polymer backbone. ResearchGate. (URL: [\[Link\]](#))
- Dielectric Properties of Polymer Composites Filled with Different Metals. ResearchGate. (URL: [\[Link\]](#))
- Synthesis and Characterization of a New Class of Thermosetting Resins: Allyl and Propargyl Substituted Cyclopentadiene Derivativ. DTIC. (URL: [\[Link\]](#))
- Electric and Dielectric Properties in Low-Frequency Fields of Composites Consisting of Silicone Rubber and Al Particles for Flexible Electronic Devices. MDPI. (URL: [\[Link\]](#))

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Sources

- [1. Wide Nematogenic Azomethine/Ester Liquid Crystals Based on New Biphenyl Derivatives: Mesomorphic and Computational Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Claisen rearrangement - Wikipedia \[en.wikipedia.org\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. Claisen Rearrangement \[organic-chemistry.org\]](#)
- [6. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [7. scielo.br \[scielo.br\]](#)
- [8. open.metu.edu.tr \[open.metu.edu.tr\]](#)
- [9. semanticscholar.org \[semanticscholar.org\]](#)

- [10. researchgate.net \[researchgate.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
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